

CCF0058981: A Noncovalent Inhibitor of SARS-CoV-2 3CL Protease

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCF0058981

Cat. No.: B8210231

[Get Quote](#)

A Technical Guide for Researchers and Drug Development Professionals

Introduction: The COVID-19 pandemic, caused by the severe acute respiratory syndrome coronavirus 2 (SARS-CoV-2), has spurred an urgent global effort to develop effective antiviral therapeutics. A key target in this endeavor is the 3C-like protease (3CLpro), also known as the main protease (Mpro), an enzyme essential for viral replication. **CCF0058981** has emerged as a promising noncovalent inhibitor of SARS-CoV-2 3CLpro, demonstrating significant antiviral efficacy. This technical guide provides a comprehensive overview of **CCF0058981**, including its mechanism of action, quantitative inhibitory data, and detailed experimental protocols for its evaluation.

Mechanism of Action

CCF0058981 functions as a noncovalent, competitive inhibitor of the SARS-CoV-2 3CLpro. It binds to the catalytic pocket of the enzyme, thereby preventing the processing of viral polyproteins and halting the viral replication cycle. The catalytic activity of 3CLpro is dependent on a Cys-His catalytic dyad, and by occupying the active site, **CCF0058981** directly blocks the access of the natural substrate to these critical residues.

Quantitative Data Summary

The inhibitory potency and antiviral activity of **CCF0058981** have been quantified through various in vitro assays. The following tables summarize the key quantitative data for this

compound.

Enzymatic Inhibition	
Target	IC50 (nM)
SARS-CoV-2 3CLpro	68[1]
SARS-CoV-1 3CLpro	19[1]

Antiviral Activity	
Assay	EC50 (nM)
Cytopathic Effect (CPE) Inhibition	497[1]
Plaque Reduction	558[1]

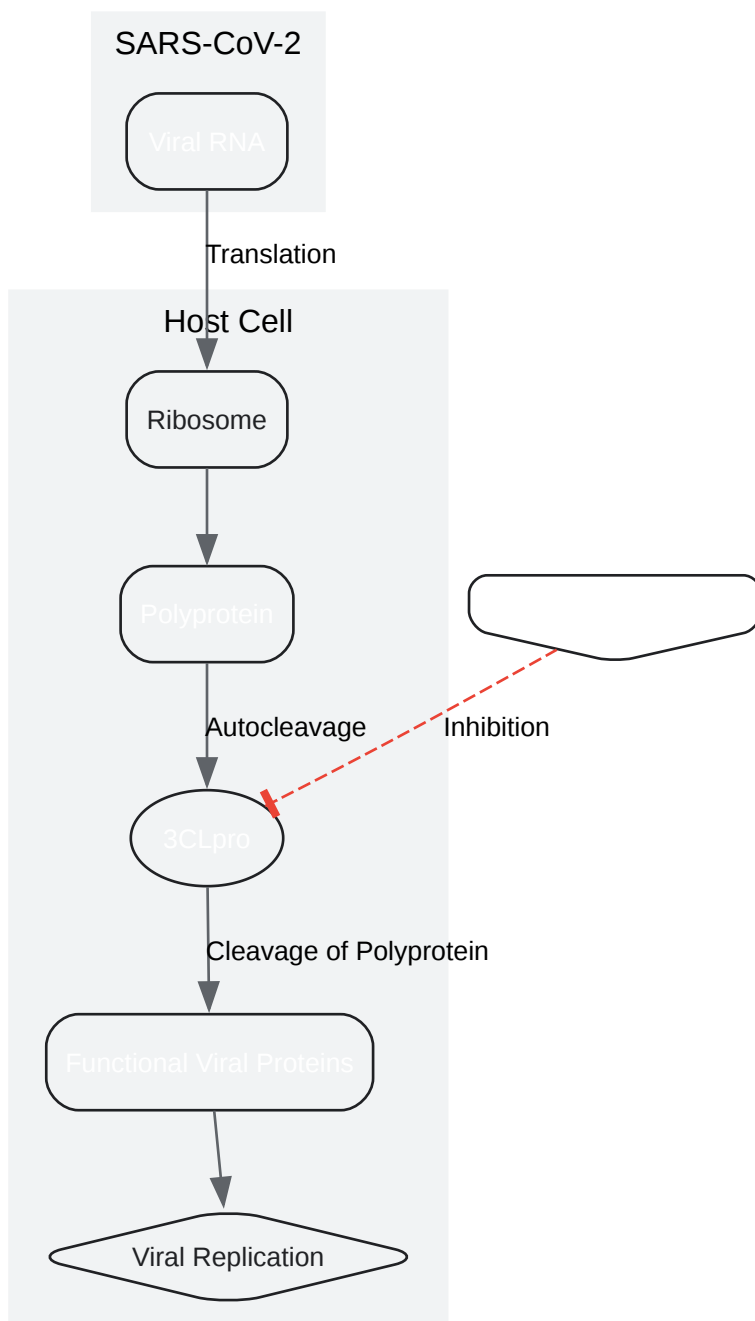
Cytotoxicity	
Assay	CC50
CPE Antiviral Assay	>50 µM[1]

Pharmacokinetic Profile	
Parameter	Value
t1/2 (Human Liver Microsomes)	21.1 min[1]
CLint (Human Liver Microsomes)	141 mL/min/kg[1]

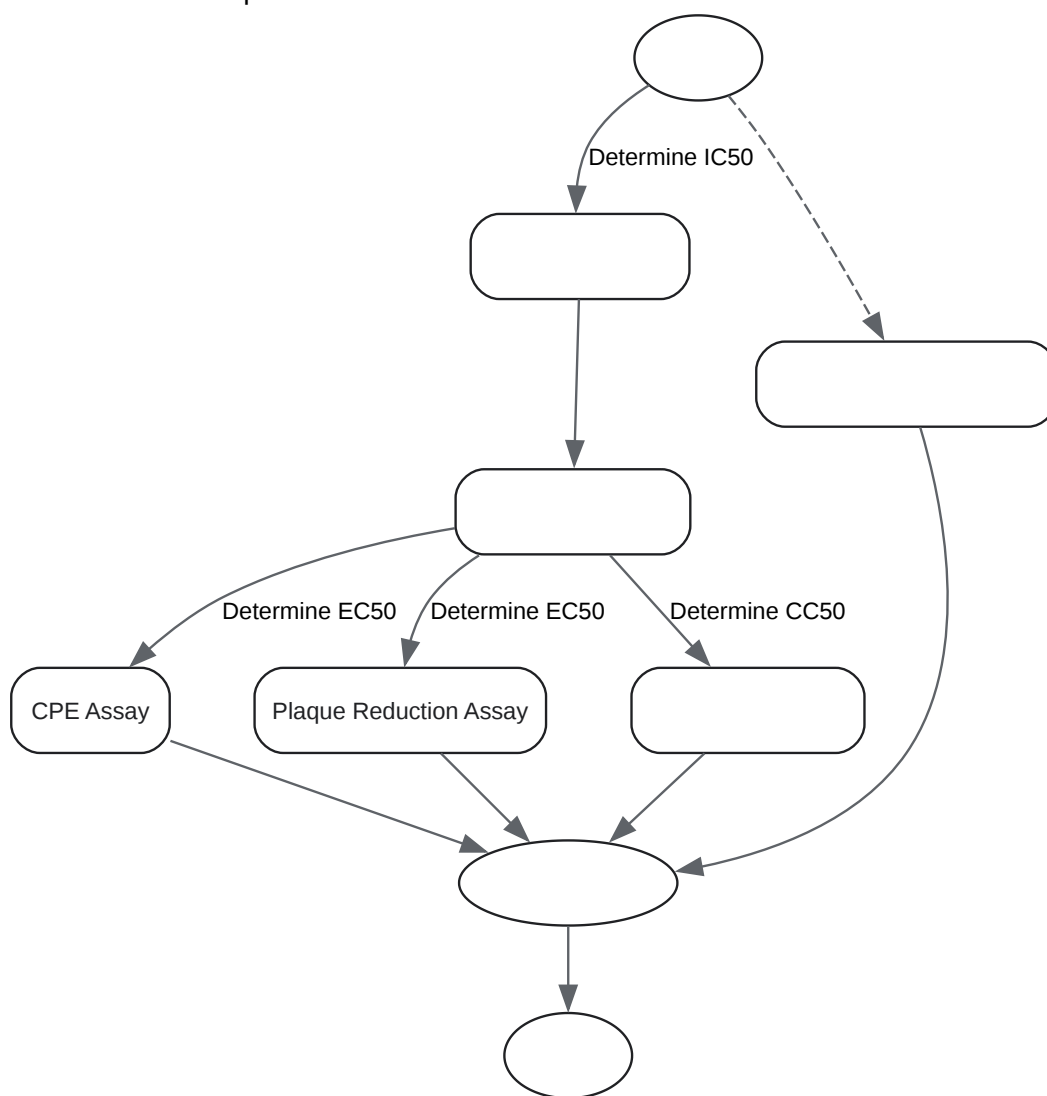
Signaling Pathway and Experimental Workflows

To visually represent the biological context and experimental procedures, the following diagrams have been generated using the DOT language.

Viral Replication and 3CLpro Inhibition Pathway

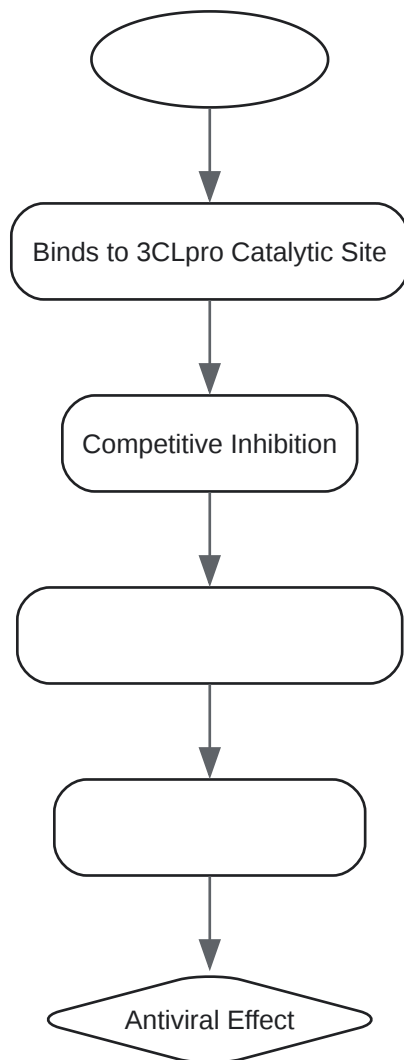
[Click to download full resolution via product page](#)Caption: SARS-CoV-2 Replication and Inhibition by **CCF0058981**.

Experimental Workflow for CCF0058981 Evaluation

[Click to download full resolution via product page](#)

Caption: Workflow for evaluating the efficacy of **CCF0058981**.

Logical Relationship of CCF0058981 Action



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [CCF0058981: A Noncovalent Inhibitor of SARS-CoV-2 3CL Protease]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8210231#ccf0058981-as-a-noncovalent-3clpro-inhibitor]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com